Technical Guide: Synthesis & Identification of 2,6-Difluoro-4-methoxymandelic Acid

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Compound of Interest

Compound Name:	*2,6-Difluoro-4-methoxymandelic acid*
Cat. No.:	*B13605604*

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Executive Summary & Compound Identity

2,6-Difluoro-4-methoxymandelic acid is a specialized fluorinated building block used primarily in the development of pharmaceuticals and agrochemicals. It belongs to the class of

-hydroxy acids and serves as a critical chiral intermediate for introducing the 2,6-difluoro-4-methoxy motif—a structural feature known to enhance metabolic stability and lipophilicity in bioactive molecules.

Unlike commodity chemicals, this specific mandelic acid derivative is rarely available as a bulk catalog item. It is typically synthesized in situ or on-demand from its aldehyde precursor. This guide provides the technical roadmap for its synthesis, purification, and analytical validation.

Chemical Datasheet

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Property	Specification
Compound Name	2,6-Difluoro-4-methoxymandelic acid
IUPAC Name	2-(2,6-difluoro-4-methoxyphenyl)-2-hydroxyacetic acid
Primary Precursor CAS	256417-10-4 (2,6-Difluoro-4-methoxybenzaldehyde)
Molecular Formula	C H F O
Molecular Weight	218.15 g/mol
Physical State	White to off-white crystalline solid (isolated)
Solubility	Soluble in MeOH, EtOH, DMSO; Sparingly soluble in water (acidic pH)
pKa (Calc.)	~3.4 (Carboxylic acid), ~13.0 (Hydroxyl)

Synthetic Pathway (The "Make" Protocol)

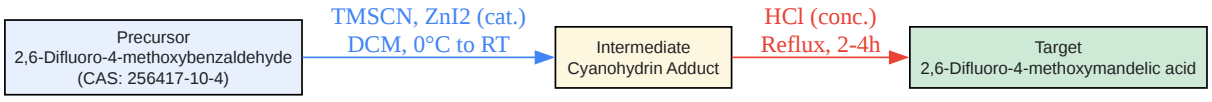
Since the commercial availability of the acid is limited, the standard industry approach involves a two-step synthesis starting from 2,6-Difluoro-4-methoxybenzaldehyde.

Retrosynthetic Logic

The installation of the

-hydroxy acid moiety is best achieved via cyanohydrin formation followed by acid-catalyzed hydrolysis. This route minimizes defluorination byproducts common in basic conditions.

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Figure 1: Two-step synthetic pathway via TMSCN (Trimethylsilyl cyanide) to avoid handling free HCN gas.

Detailed Experimental Protocol

Step 1: Formation of the Silyl Cyanohydrin

- Rationale: Using TMSCN (Trimethylsilyl cyanide) with a Lewis acid catalyst (ZnI

) is safer and higher-yielding than using NaCN/H

  SO

  for electron-rich aldehydes.
- Reagents:
  - 2,6-Difluoro-4-methoxybenzaldehyde (1.0 equiv)
  - TMSCN (1.2 equiv)
  - ZnI

    (0.05 equiv)
  - Dichloromethane (DCM) (anhydrous)
- Procedure:
  - Dissolve aldehyde in dry DCM under N

    atmosphere.
  - Add ZnI

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catalyst.

- Add TMSCN dropwise at 0°C.
- Stir at Room Temperature (RT) for 2–4 hours. Monitor by TLC (disappearance of aldehyde).

Step 2: Hydrolysis to Mandelic Acid

- Rationale: Strong acid hydrolysis cleaves both the silyl ether and the nitrile group in one pot to yield the carboxylic acid.
- Reagents:
  - Conc. HCl (37%) or H

    SO

    (6M)
- Procedure:
  - Concentrate the Step 1 reaction mixture to remove DCM.
  - Add Conc. HCl (approx. 10 mL per gram of intermediate).
  - Reflux (approx. 100°C) for 2–4 hours.
  - Workup: Cool to RT. Extract with Ethyl Acetate (x3). Wash combined organics with brine. Dry over Na

    SO

    .
  - Purification: Recrystallization from Toluene/Heptane or Benzene is preferred for mandelic acids to achieve high purity.

Analytical Identification & Validation

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Because this compound is often a custom intermediate, you must self-validate its identity. Do not rely solely on retention times.

NMR Characterization Strategy

The 2,6-difluoro substitution pattern creates a distinct splitting pattern.

Nucleus	Signal Expectation	Structural Assignment
H NMR	~3.80 (s, 3H)	Methoxy group (-OCH).
~5.30 (s, 1H)	Chiral -proton (CH-OH). This singlet confirms the mandelic core.	
~6.60 (d, 2H, J~10Hz)	Aromatic protons. The doublet arises from coupling with the Fluorine atoms ( ).	
F NMR	~-110 to -115 ppm	Aromatic Fluorines. Should appear as a doublet or triplet depending on H-decoupling.

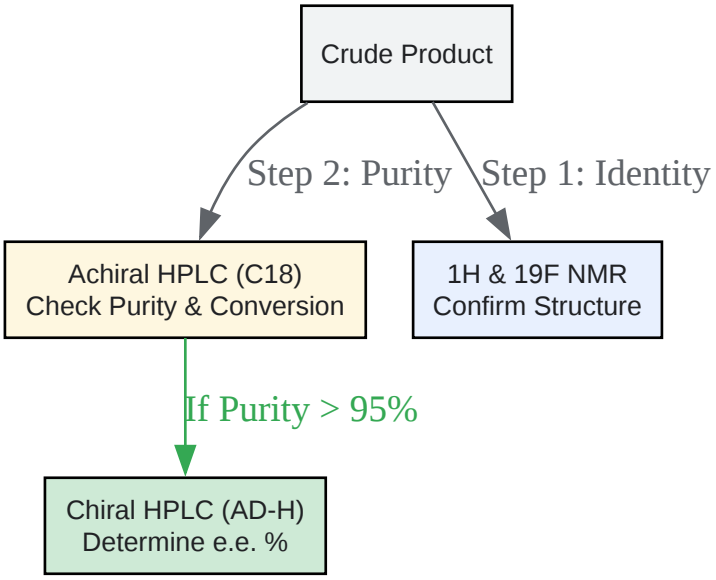
HPLC Method Development (Chiral Separation)

Since the synthesis yields a racemate (50:50 mixture of R and S enantiomers), chiral separation is often required for drug development.

- Column: Daicel Chiralpak AD-H or OD-H (Immobilized amylose/cellulose derivatives).
- Mobile Phase: Hexane : Isopropanol (with 0.1% TFA).
  - Note: The addition of Trifluoroacetic acid (TFA) is mandatory to suppress the ionization of the carboxylic acid, preventing peak tailing.

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- Detection: UV at 210 nm (Amide/Acid absorption) and 254 nm (Aromatic).



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Figure 2: Analytical workflow for validating the synthesized mandelic acid.

Stability and Handling

- Light Sensitivity: Fluorinated aromatics can be light-sensitive. Store in amber vials.
- Hygroscopicity:

  -Hydroxy acids are prone to absorbing moisture. Store in a desiccator at 2–8°C.
- Racemization Risk: Avoid prolonged exposure to strong bases (pH > 10) or high heat (>150°C), as the

  -proton is acidic enough to allow slow racemization via an enolate intermediate.

References

- Aldehyde Precursor Data:2,6-Difluoro-4-methoxybenzaldehyde (CAS 256417-10-4).[1][2] PubChem Compound Summary. National Center for Biotechnology Information. Link

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- General Mandelic Acid Synthesis:Process for preparing mandelic aromatic compounds. U.S. Patent 10,544,081. (Describes condensation of aromatics with glyoxylic acid, an alternative route). Link
- TMSCN Cyanohydrin Protocol:Trimethylsilyl Cyanide in Organic Synthesis. The Journal of Organic Chemistry.
- Fluorinated Building Blocks:2,6-Difluoro-4-methoxyphenylacetic acid (CAS 886498-98-2).[3] Sigma-Aldrich Product Sheet. (Related structure for property comparison). Link

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